

# Niraparib stability and storage conditions optimization

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## Compound Focus: Niraparib Tosylate

CAS No.: 1038915-73-9

Cat. No.: S001567

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## Niraparib Storage & Handling

Parameter	Condition or Specification
Analytical Method	RP-HPLC (Reversed-Phase High-Performance Liquid Chromatography) [1]
Chromatographic Column	Zodiac C18 (150 x 4.6 mm, 5 µm) [1]
Storage Condition (Long-term)	Room temperature, in a closed container, away from moisture and direct light [2] [3].
Handling Precautions	Do not crush, break, or chew tablets/capsules. Swallow whole with water [2] [3].

## Detailed Stability-Indicating HPLC Methodology

For researchers aiming to replicate or adapt the stability-indicating method for Niraparib, the following detailed experimental protocol has been established and validated [1].

- **Mobile Phase:** Acetonitrile and 0.01N Na<sub>2</sub>HPO<sub>4</sub> buffer (pH adjusted to 2.5) in a ratio of **60:40 (v/v)** [1].
- **Flow Rate:** **1.0 mL/min** [1].
- **Detection Wavelength:** **260 nm** [1].
- **Column Temperature:** **28 ± 2 °C** [1].
- **Injection Volume:** Typically 10-20 µL (as per standard HPLC practice, not explicitly stated in the source).
- **Sample Diluent:** Acetonitrile and water in a **1:1** ratio [1].
- **Retention Times:** Under these conditions, Niraparib elutes at approximately **2.2 minutes** [1].

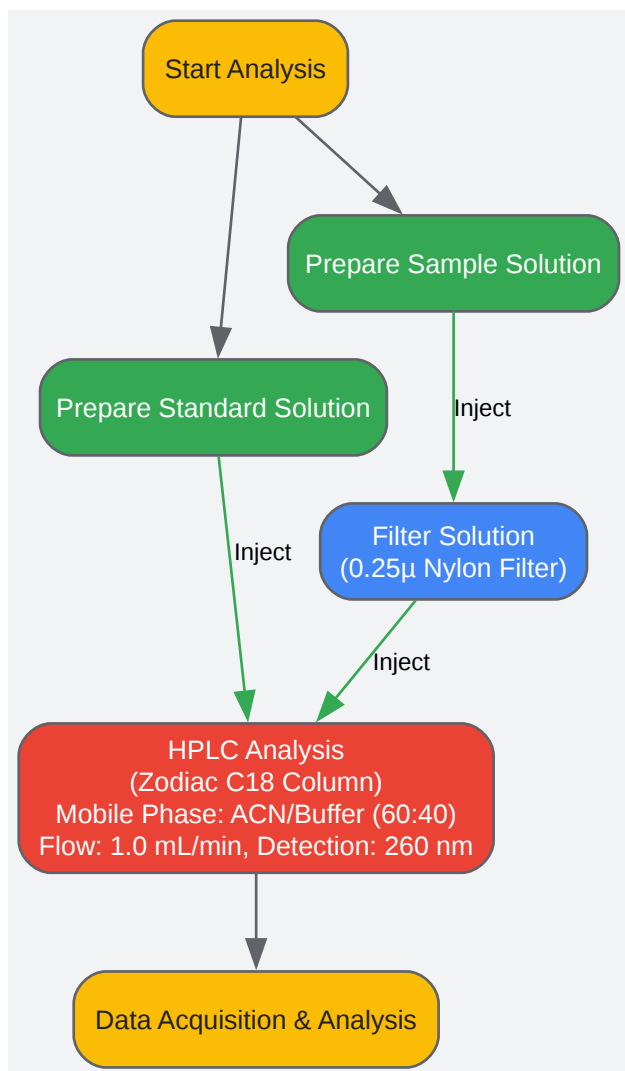
## Method Validation Data

The developed method has been validated according to ICH Q2(R1) guidelines, with key parameters summarized below [1].

Validation Parameter	Result for Niraparib
Linearity Range	1.25 - 7.5 µg/mL [1]
LOD (Limit of Detection)	0.07 µg/mL [1]
LOQ (Limit of Quantification)	0.21 µg/mL [1]
Accuracy (% Recovery)	Close to 100% (as per ICH, exact value from study should be consulted) [1]
Precision (%RSD)	Meets ICH criteria (exact value from study should be consulted) [1]

## Experimental Workflow for Analysis

The following diagram outlines the key steps involved in the sample preparation and analysis of Niraparib using the described HPLC method.



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## Frequently Asked Questions

- **What is the clinical use of Niraparib?** Niraparib (brand name Zejula) is a targeted therapy drug known as a PARP inhibitor. It is used as a maintenance treatment for advanced ovarian, fallopian tube, and primary peritoneal cancer [3].
- **What are the most common side effects of Niraparib?** Very common side effects include an increased risk of infection (due to low white blood cells), bruising or bleeding (due to low platelets), anemia (low red blood cells), high blood pressure, nausea, constipation, diarrhea, abdominal pain, and loss of appetite [3].

- **Can this HPLC method detect degraded Niraparib?** Yes. This is a **stability-indicating method**. Forced degradation studies confirmed that the method can effectively separate Niraparib from its degradation products formed under various stress conditions, allowing for accurate quantification of the intact drug [1].

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## References

1. A novel RP-HPLC stability-indicating method for ... [[link.springer.com](#)]
2. Niraparib (oral route) - Side effects & dosage [[mayoclinic.org](#)]
3. Niraparib (Zejula®) [[macmillan.org.uk](#)]

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